Sample preparation techniques for D-Fructose-1-13C metabolomics

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Compound of Interest

Compound Name: *D-Fructose-1-13C*

Cat. No.: *B1368660*

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Technical Support Center: Metabolomics Division Ticket ID: #FRU-13C-01 Subject: Optimization of Sample Preparation & Data Interpretation for **D-Fructose-1-13C** Tracing Status: Open Assigned Specialist: Senior Application Scientist

Executive Summary: The "Fructolysis Bypass" Challenge

Welcome to the technical guide for **D-Fructose-1-13C** metabolomics. Unlike glucose, fructose metabolism in the liver (and kidney/intestine) bypasses the rate-limiting enzyme Phosphofructokinase-1 (PFK-1). It enters glycolysis at the triose phosphate level via Ketohexokinase (KHK) and Aldolase B.

Why this matters for your protocol:

- Rapid Turnover: The "brakes" (PFK-1) are removed. Fructose flux is extremely fast, leading to rapid ATP depletion and transient accumulation of Fructose-1-Phosphate (F1P). Quenching speed is non-negotiable.

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- Isomer Confusion: D-Fructose and D-Glucose are isomers (MW 180.16). Without specific chromatographic separation, your MS1 signal will be a mix of both, rendering 13C-tracing data useless.
- Label Fate: The C1 label of fructose has a distinct fate compared to C1 of glucose due to the Aldolase B cleavage mechanism.

Module 1: Quenching & Extraction (The "Time Zero" Problem)

User Issue:"I can detect labeled Lactate, but my Fructose-1-Phosphate (F1P) signal is erratic or absent."

Root Cause: F1P is thermally unstable and metabolically active. Traditional cell washing (PBS) takes too long (10-30 seconds), allowing F1P to metabolize into trioses or hydrolyze.

Technical Resolution: The "Direct-Quench" Protocol Do not wash adherent cells with warm or room-temp buffer. The metabolic flux of fructose is too high. Use the following protocol to freeze metabolism instantly.

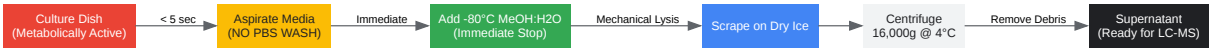
Protocol: Cold-Methanol Quench (Adherent Cells/Hepatocytes)

- Preparation: Pre-chill 80% Methanol / 20% Water (LC-MS grade) to -80°C on dry ice.
- Removal: Aspirate culture media rapidly. DO NOT WASH with PBS.
  - Note: Residual media contains unlabeled metabolites, but the leakage of intracellular metabolites during a PBS wash is a greater source of error for F1P.
- Quench: Immediately pour the -80°C Methanol/Water solution onto the cells.
  - Volume: 1 mL per 10cm dish (or equivalent).
- Extraction: Scrape cells in the cold solvent while the dish rests on dry ice.
- Transfer: Move the slurry to a pre-cooled Eppendorf tube.

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- Lysis: Vortex vigorously for 10 seconds. Freeze-thaw cycles (liquid N2 to 37°C) are not recommended for sugar phosphates due to hydrolysis risk. Use bead-beating (cold) if tissue structure is tough.
- Clarification: Centrifuge at 16,000 x g for 15 mins at 4°C.
- Supernatant: Transfer to a glass vial (avoid plasticizers) and store at -80°C or dry under Nitrogen flow.

Workflow Visualization



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Caption: Optimized quenching workflow emphasizing the omission of wash steps to preserve labile Fructose-1-Phosphate.

Module 2: Chromatography (The Isomer Challenge)

User Issue:"My Mass Spec cannot distinguish between 13C-Fructose and 13C-Glucose."

Root Cause: Both are hexoses (m/z 179.055 in negative mode). Standard Reverse Phase (C18) chromatography retains neither well and offers zero separation.

Technical Resolution: HILIC or GC-MS Derivatization You must separate these isomers chromatographically before detection.

Option A: LC-MS (HILIC) - Recommended for Phosphates

Hydrophilic Interaction Liquid Chromatography (HILIC) uses an amide-based or polymeric zwitterionic column. This retains polar sugar phosphates and separates the hexoses.[1]

- Column: ZIC-pHILIC or BEH Amide.

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- Mobile Phase A: 20 mM Ammonium Carbonate (pH 9.0).
- Mobile Phase B: 100% Acetonitrile.
- Mechanism: High pH helps deprotonate the sugar phosphates, improving peak shape.

Option B: GC-MS (Methoximation) - Recommended for Sugar Specificity

If you strictly need to quantify Fructose vs. Glucose (and not the phosphates), GC-MS is superior if you derivatize correctly.

- Step 1: Oximation (Methoxyamine HCl in Pyridine). Crucial: This locks the ring opening, preventing multiple peaks (alpha/beta anomers) for each sugar. It also separates Glucose-oxime from Fructose-oxime.
- Step 2: Silylation (MSTFA/BSTFA). Makes the sugars volatile.

Comparison Table: Method Selection

Feature	HILIC (LC-MS)	GC-MS (MOA Derivatization)
Target	Fructose-1-Phosphate, DHAP, ATP	Free Fructose, Free Glucose, Lactate
Isomer Separation	Good (with optimized gradient)	Excellent (Baseline separation)
Sample Prep Time	Low (Dilute & Shoot)	High (2-step chemical reaction)
Sensitivity	High (Nanomolar)	Moderate (Micromolar)
Recommendation	Primary Choice for Flux Analysis	Validation Choice

Module 3: Data Interpretation (Carbon Atom Mapping)

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User Issue:"I used **D-Fructose-1-13C**. Why is my Lactate labeled at C3 (Methyl) and not C1 (Carboxyl)?"

Root Cause: This indicates the specific cleavage mechanism of Aldolase B.

The Mechanism:

- Phosphorylation: **D-Fructose-1-13C**

  D-Fructose-1-Phosphate (F1P) [Label at C1].
- Cleavage (Aldolase B): F1P is cleaved between C3 and C4.
  - Carbons 1-3 become DHAP (Dihydroxyacetone Phosphate).[2][3]
  - Carbons 4-6 become Glyceraldehyde (GA).
- The Fate of C1: The C1 label ends up in DHAP.
  - DHAP isomerizes to GAP (Glyceraldehyde-3-Phosphate).
  - In GAP, the phosphate is on C3. The label (from Fructose C1) is also at C3.
  - GAP

    Pyruvate. The C3 of GAP becomes the C3 (Methyl group) of Pyruvate.
  - Pyruvate

    Lactate.
  - Result:[3-13C]Lactate.

Contrast this with Glucose: If Glucose-1-13C enters glycolysis, it forms F-1,6-BP. Cleavage produces labeled DHAP (C3 label) and unlabeled GAP (or vice versa depending on numbering convention). Equilibrium spreads the label. Ultimately, Glucose-1-13C also produces [3-13C]Lactate.

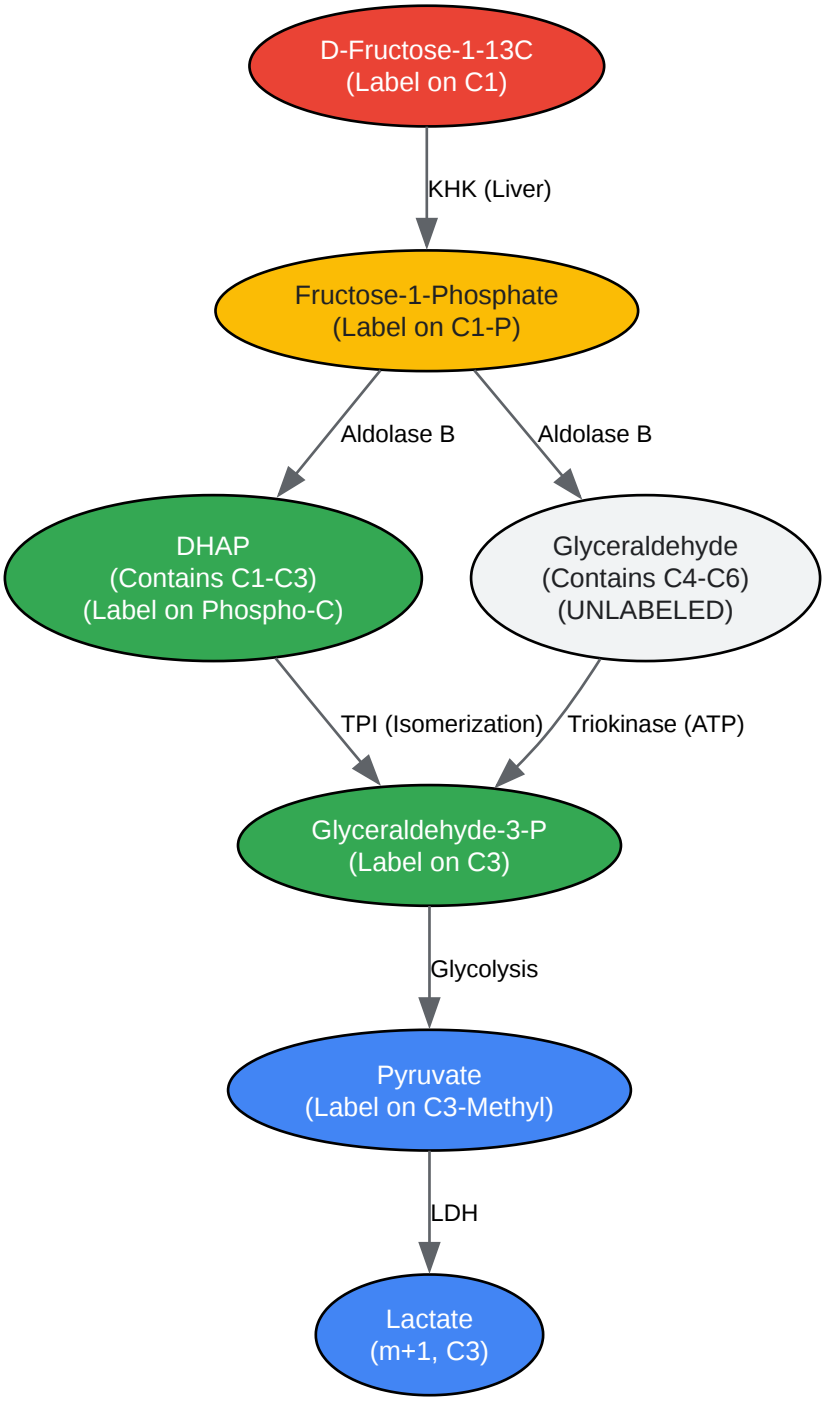
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The "Tracer Dilution" Effect: In fructolysis, the C4-C6 fragment becomes unlabeled Glyceraldehyde. This enters the triose pool (via Triokinase) as unlabeled GAP. Therefore, for every 1 molecule of Fructose-1-13C, you generate:

- One [3-13C]Triose (from DHAP side).
- One [Unlabeled]Triose (from GA side).
- Observation: The maximum enrichment of downstream Lactate will be 50% (assuming 100% labeled fructose input and no other carbon sources).

Metabolic Fate Diagram

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Caption: Carbon atom mapping of **D-Fructose-1-13C**. Note that the C4-C6 fragment (Glyceraldehyde) dilutes the labeled pool.

References

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- Jang, C., et al. (2018). "The Small Intestine Converts Dietary Fructose into Glucose and Organic Acids." Nature, 554(7691), 177-182. Link
  - Relevance: Definitive guide on fructose metabolic flux and the role of KHK in liver vs. intestine.
- Lu, W., et al. (2017). "Metabolomic Analysis via Reversed-Phase Ion-Pairing Liquid Chromatography Coupled to a Stand Alone Orbitrap Mass Spectrometer." Analytical Chemistry, 82(8), 3212-3221. Link
  - Relevance: Establishes the HILIC/IP-RP methods for separating sugar phosph
- Hui, S., et al. (2017). "Glucose feeds the TCA cycle via circulating lactate." Nature, 551(7678), 115-118. Link
  - Relevance: Provides the foundational logic for 13C-lactate tracing and systemic carbon flux analysis.
- TeSlaa, T., et al. (2021). "The Source of Glycolytic Intermediates in Mammalian Tissues." Cell Metabolism, 33(2), 367-378. Link
  - Relevance: Detailed protocols for quenching and extracting glycolytic intermediates

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Thermal proteome profiling reveals fructose-1,6-bisphosphate as a phosphate donor to activate phosphoglycerate mutase 1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Fructose 1-phosphate - Wikipedia [en.wikipedia.org]
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